

Foramsulfuron in Turfgrass Weed Management: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: Foramsulfuron

Cat. No.: B069221

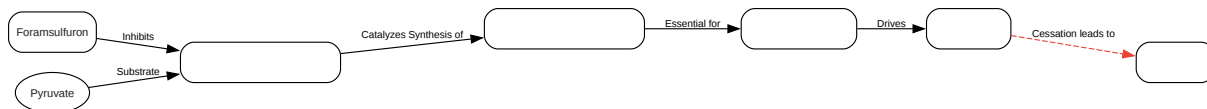
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Foramsulfuron is a selective, post-emergence sulfonylurea herbicide used for the control of grassy weeds in various turfgrass species. As an acetolactate synthase (ALS) inhibitor, it disrupts the synthesis of essential branched-chain amino acids in susceptible plants, leading to cessation of growth and eventual death.[1][2][3] This document provides detailed application notes and experimental protocols for researchers and scientists investigating the use of **foramsulfuron** in turfgrass weed management.

Mechanism of Action

Foramsulfuron's primary mode of action is the inhibition of the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS).[4][5] This enzyme is crucial for the biosynthesis of the branched-chain amino acids valine, leucine, and isoleucine.[2][6] By blocking ALS, **foramsulfuron** effectively halts protein synthesis and cell division in target weeds, leading to a slow cessation of growth, chlorosis, and necrosis within one to three weeks of application.[1][6]

Signaling Pathway of Foramsulfuron (ALS Inhibition)



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Caption: **Foramsulfuron** inhibits the ALS enzyme, blocking amino acid synthesis and leading to weed death.

Quantitative Data Summary

The following tables summarize quantitative data from various research studies on the efficacy and turfgrass tolerance of **foramsulfuron**.

Table 1: **Foramsulfuron** Efficacy on Key Turfgrass Weeds

Target Weed	Turfgrass Species	Foramsulfuron Rate (g a.i./ha)	Application Timing	Efficacy (% Control)	Source(s)
Goosegrass (Eleusine indica)	Bermudagrass	29 - 44	Post-emergence (two applications)	>85%	[1][4]
Goosegrass (Eleusine indica)	Bermudagrass	44 (alone)	Post-emergence	Ineffective	[7]
Annual Bluegrass (Poa annua)	Tropical Lawns	30	Post-emergence	>90% (within 28 DAT)	[8]
Perennial Ryegrass (Lolium perenne)	Bermudagrass	13 - 40	Post-emergence	Varies with temperature	[9][10]
Crowsfoot Grass (Eleusine indica)	Couchgrass	33.75 - 45	Post-emergence	Effective	[5]

DAT: Days After Treatment

Table 2: Turfgrass Tolerance to **Foramsulfuron** Applications

Turfgrass Species	Foramsulfuron Rate (g a.i./ha)	Phytotoxicity Notes	Source(s)
Bermudagrass (Cynodon spp.)	29 - 44	Temporary, not significantly different from MSMA + metribuzin.	[1][4]
Zoysiagrass (Zoysia spp.)	13 - 40	Generally tolerant.	[7][9][11]
Hybrid Bluegrass	88	>26% injury at 5 WAT, recovered by 10 WAT.	[12]

WAT: Weeks After Treatment

Table 3: Efficacy of **Foramsulfuron** Tank-Mixtures

Target Weed	Turfgrass Species	Foramsulfuron Rate (g a.i./ha)	Tank-Mix Partner & Rate (g a.i./ha)	Efficacy (% Control)	Source(s)
Goosegrass (Eleusine indica)	Bermudagrass	29 - 44	Metribuzin @ 105 - 210	>85%	[1][4]
Goosegrass (Eleusine indica)	Bermudagrass	44	Metribuzin @ 105	>85%	[7]
Goosegrass (Eleusine indica)	Bermudagrass	Not specified	Nicosulfuron	Fair control (73% with nicosulfuron alone)	[2]
Broadleaf Weeds	Corn	Not specified	2,4-D Amine	Increased from 78% to 93%	[3]

Experimental Protocols

The following are generalized protocols for conducting research on **foramsulfuron** in turfgrass, based on methodologies from cited literature.

Experimental Design and Setup

- **Design:** A randomized complete block design (RCBD) with three or four replications is typically used to account for field variability.
- **Plot Size:** Individual plots should be of a sufficient size to allow for representative turfgrass and weed populations, for example, 1.5 by 3 meters.
- **Turfgrass Establishment:** Experiments should be conducted on mature, well-established turfgrass stands with a uniform infestation of the target weed species.
- **Environmental Conditions:** Record soil type, pH, organic matter content, and weather conditions (temperature, rainfall) throughout the study period.

Herbicide Application

- **Equipment:** Use a CO₂-pressurized backpack sprayer calibrated to deliver a consistent spray volume (e.g., 200-400 L/ha). The sprayer should be equipped with flat-fan nozzles (e.g., 8002VS) to ensure uniform coverage.
- **Application Timing:** For post-emergence control, apply **foramsulfuron** when target weeds are actively growing. Note the growth stage of the weeds at the time of application. For studies evaluating sequential applications, a common interval is 2 to 3 weeks.
- **Adjuvants:** **Foramsulfuron** is often applied with a non-ionic surfactant (NIS) at a concentration of 0.25% v/v to improve foliar uptake, unless the product formulation already includes a surfactant system.
- **Tank-Mixing:** When evaluating tank-mixtures, a standard mixing order should be followed to ensure product compatibility. A common order is:
 - Fill the spray tank to 50-75% with water.

- Add water-dispersible granules (WG) or wettable powders (WP).
- Add suspension concentrates (SC) or flowables (F).
- Add emulsifiable concentrates (EC).
- Add water-soluble liquids (SL).
- Add adjuvants.
- Fill the remainder of the tank with water. Always conduct a jar test to confirm physical compatibility before mixing large quantities.

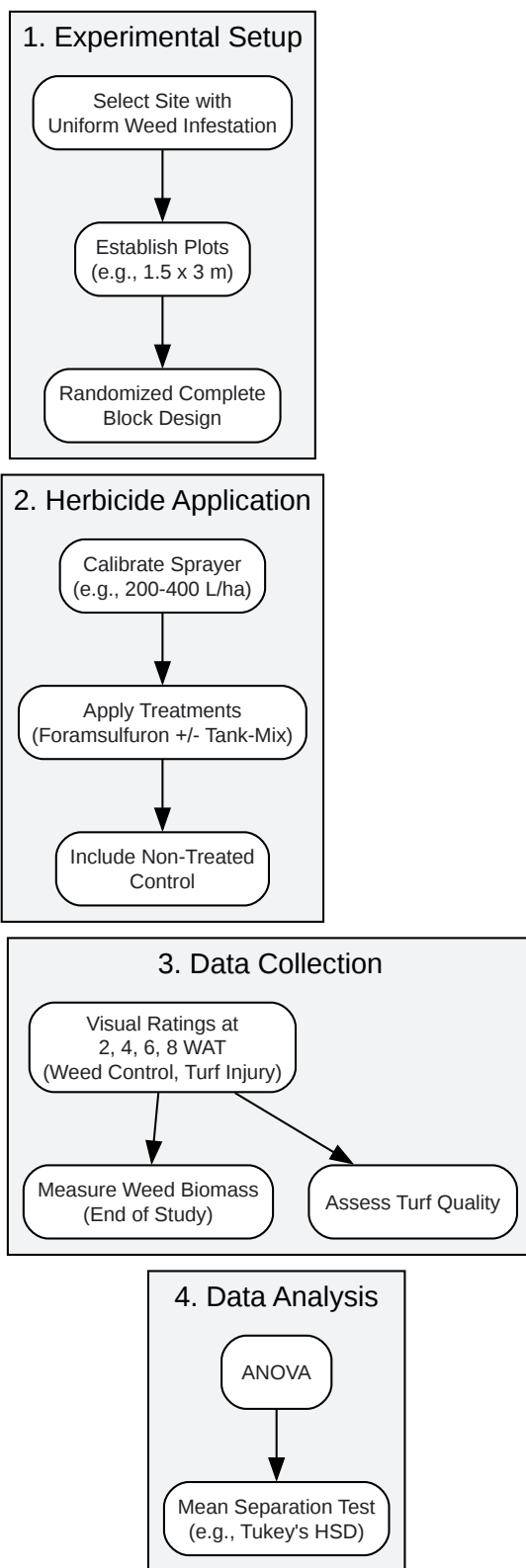
Data Collection and Evaluation

- **Weed Control:** Visually assess weed control at specified intervals (e.g., 2, 4, 6, and 8 weeks after treatment) using a scale of 0% (no control) to 100% (complete control) relative to non-treated control plots.
- **Turfgrass Injury:** Visually assess turfgrass phytotoxicity at the same intervals using a scale of 0% (no injury) to 100% (complete necrosis). Note any stunting, chlorosis, or discoloration.
- **Biomass Reduction:** For more quantitative data, harvest above-ground weed biomass from a specified area within each plot (e.g., a 0.25 m² quadrat) at the end of the study. Dry the biomass to a constant weight and compare it to the biomass from non-treated plots.
- **Turfgrass Quality:** Visually rate overall turfgrass quality on a scale of 1 to 9, where 1 is dead turf, 9 is ideal turf, and a rating below 6 or 7 is considered unacceptable.

Statistical Analysis

- Analyze data using analysis of variance (ANOVA) appropriate for the experimental design (RCBD).
- Use a mean separation test, such as Fisher's Protected LSD or Tukey's HSD at $P \leq 0.05$, to determine significant differences between treatment means.

Experimental Workflow for Foramsulfuron Efficacy Trial



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Caption: A typical workflow for a field trial evaluating **foramsulfuron** efficacy in turfgrass.

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